

Moclobemide-d8 CAS number and molecular weight

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Compound of Interest

Compound Name: Moclobemide-d8

Cat. No.: B15142415

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Technical Guide: Moclobemide-d8

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Moclobemide-d8**, a deuterated analog of the reversible monoamine oxidase A (MAO-A) inhibitor, Moclobemide. This guide is intended for use in research and development, particularly in pharmacokinetic and metabolic studies where a stable isotope-labeled internal standard is required for quantitative analysis.

Core Data Presentation

The key quantitative data for **Moclobemide-d8** and its parent compound, Moclobemide, are summarized in the table below for easy reference and comparison.

Property	Moclobemide-d8	Moclobemide (Unlabeled)
CAS Number	2309010-25-9[1]	71320-77-9[2][3][4]
Molecular Weight	276.79 g/mol [1][2][3][5][6]	268.74 g/mol [4]
Molecular Formula	C ₁₃ H ₉ D ₈ ClN ₂ O ₂ [1][2][3]	C ₁₃ H ₁₇ ClN ₂ O ₂ [4]

Experimental Protocols

Moclobemide-d8 is primarily utilized as an internal standard in bioanalytical methods to ensure the accuracy and precision of the quantification of Moclobemide in biological matrices such as plasma. Below are detailed methodologies for the determination of Moclobemide, where **Moclobemide-d8** would be an ideal internal standard.

Determination of Moclobemide in Human Plasma by HPLC-UV

This method is suitable for pharmacokinetic studies and therapeutic drug monitoring.

- Sample Preparation (Liquid-Liquid Extraction):
 - To 1 mL of human plasma, add the internal standard (**Moclobemide-d8**).
 - Alkalinize the plasma sample to a pH of approximately 11.
 - Add 10 mL of n-butyl chloride or dichloromethane and vortex for 5 minutes.
 - Centrifuge at 2000 rpm for 3 minutes to separate the layers.
 - Transfer the organic layer to a clean tube and evaporate to dryness under a stream of nitrogen.
 - Reconstitute the residue in the mobile phase for injection into the HPLC system.
- Chromatographic Conditions:
 - Column: ODS C18 column (250 mm x 4.6 mm, 5 µm particle size)[5].
 - Mobile Phase: A mixture of 5 mM NaH₂PO₄, acetonitrile, and triethylamine (1000:350:10 v/v/v), with the pH adjusted to 3.4[5].
 - Flow Rate: 1.0 mL/min[5].
 - Detection: UV spectrophotometry at a wavelength of 240 nm[5].

Quantification of Moclobemide in Human Blood by LC-MS

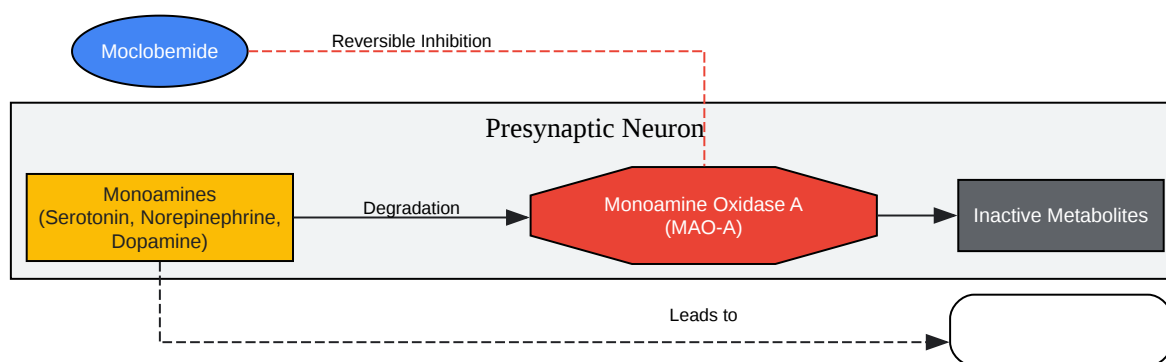
This high-sensitivity method is ideal for studies requiring low detection limits.

- Sample Preparation (Protein Precipitation):
 - To 50 μL of whole blood, add 100 μL of acetonitrile containing the internal standard (**Moclobemide-d8**).
 - Vortex the mixture to precipitate proteins.
 - Centrifuge to pellet the precipitated proteins.
 - Transfer 100 μL of the supernatant to a new tube and evaporate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in 100 μL of a water/methanol (90/10 v/v) solution.
 - Transfer the reconstituted sample to an autosampler vial for LC-MS analysis.
- Liquid Chromatography Conditions:
 - LC System: UltiMate 3000 RSLC system.
 - Column: Accucore™ Phenyl Hexyl (100 x 2.1 mm, 2.6 μm).
 - Mobile Phase: Gradient elution with water and acetonitrile, both containing 0.1% formic acid.
 - Column Temperature: 40 °C.
- Mass Spectrometry Conditions:
 - Mass Spectrometer: Q Exactive Focus hybrid quadrupole-Orbitrap mass spectrometer.
 - Ionization Source: Heated electrospray ionization (HESI) in positive mode.

- Detection Mode: Full MS mode with a resolution of 35,000 (FWHM) at m/z 200, scanning a mass range of 100-600 m/z.

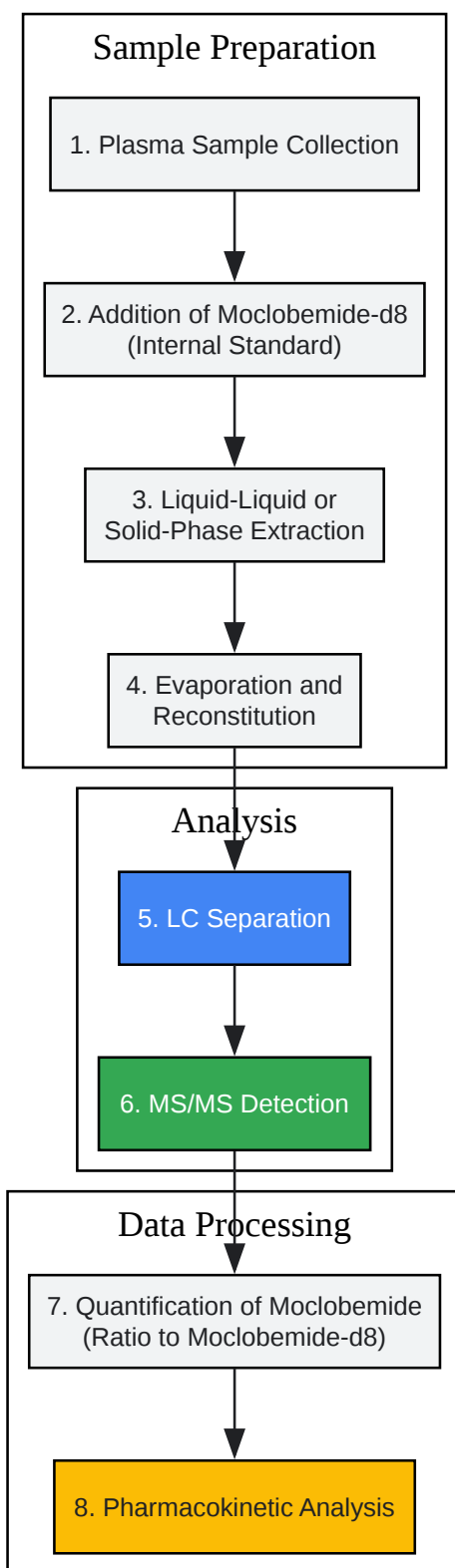
Mandatory Visualizations

The following diagrams illustrate the mechanism of action of Moclobemide and a typical experimental workflow for its quantification.



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Caption: Mechanism of action of Moclobemide.



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Caption: Bioanalytical workflow for Moclobemide.

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References

- 1. ingentaconnect.com [ingentaconnect.com]
- 2. A validated high-performance liquid chromatographic method for the determination of moclobemide and its two metabolites in human plasma and application to pharmacokinetic studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. clearsynth.com [clearsynth.com]
- 5. Determination of moclobemide in human plasma by high-performance liquid chromatography with spectrophotometric detection - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
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